

# Quinazoline-7-carbonitrile molecular weight and formula

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Compound of Interest

Compound Name: Quinazoline-7-carbonitrile

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# In-Depth Technical Guide: Quinazoline-7-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physicochemical properties of **Quinazoline-7-carbonitrile**, a heterocyclic organic compound of interest in medicinal chemistry and drug discovery. The quinazoline scaffold is a core structure in numerous biologically active molecules, and the addition of a nitrile group at the 7-position offers a versatile chemical handle for further functionalization.

### **Core Molecular Data**

The fundamental molecular characteristics of **Quinazoline-7-carbonitrile** are summarized below. This data is essential for experimental design, analytical characterization, and computational modeling.

Property	Value	Reference
Molecular Formula	С9Н5N3	[1]
Molecular Weight	155.16 g/mol	[1]
CAS Number	1231761-04-8	[1]

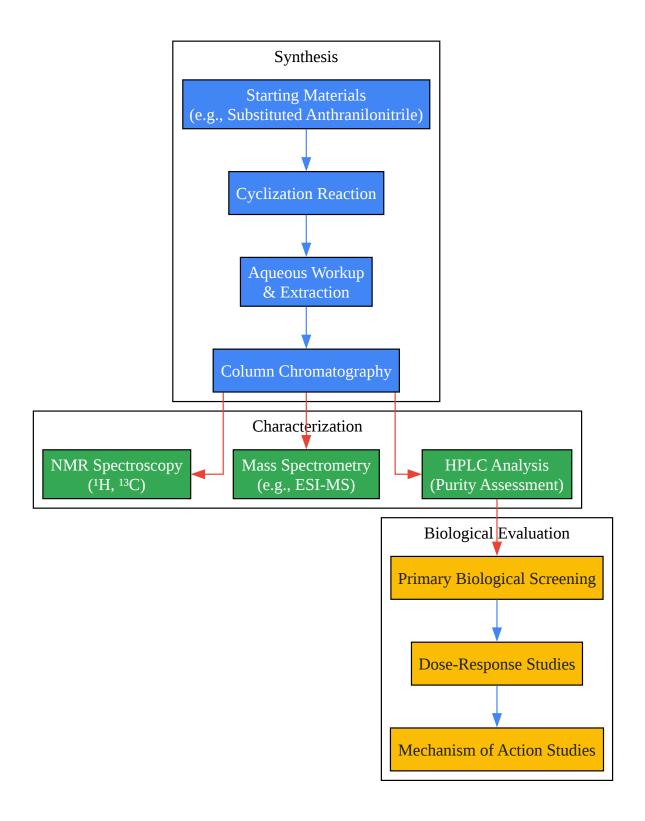


## **Synthetic and Analytical Protocols**

While specific, detailed experimental protocols for the synthesis of **Quinazoline-7-carbonitrile** are not readily available in the public domain, a general workflow for its synthesis can be conceptualized based on established quinazoline chemistry. A plausible synthetic route could involve the cyclization of a suitably substituted anthranilonitrile derivative.

A generalized experimental workflow for the synthesis and characterization of a quinazoline derivative is presented below. This serves as a template that can be adapted for the specific synthesis of **Quinazoline-7-carbonitrile**.









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### References

- 1. pharmaffiliates.com [pharmaffiliates.com]
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